

Commercially available 3-Hydroxy Midostaurin-¹³C₆ standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy Midostaurin-¹³C₆

Cat. No.: B13838545

[Get Quote](#)

An In-depth Technical Guide to Commercially Available 3-Hydroxy Midostaurin-¹³C₆ Standards

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on 3-Hydroxy Midostaurin-¹³C₆, a critical stable isotope-labeled internal standard for the bioanalysis of Midostaurin and its metabolites. This document outlines the commercial availability, technical specifications, biochemical context, and detailed analytical methodologies relevant to its application in research and drug development.

Introduction

Midostaurin (PKC412) is a multi-targeted kinase inhibitor approved for the treatment of acute myeloid leukemia (AML) with FMS-like tyrosine kinase 3 (FLT3) mutations and advanced systemic mastocytosis (SM).^{[1][2][3]} For robust pharmacokinetic and therapeutic drug monitoring studies, a precise and accurate quantification of Midostaurin and its active metabolites in biological matrices is essential. The primary metabolic pathway of Midostaurin involves the hepatic cytochrome P450 enzyme CYP3A4, which produces two major active metabolites: CGP62221 (via O-demethylation) and CGP52421 (3-Hydroxy Midostaurin).^{[4][5][6]}

The use of a stable isotope-labeled internal standard, such as 3-Hydroxy Midostaurin-¹³C₆, is the gold standard for quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its chemical and physical properties are nearly identical to the analyte, but its mass is shifted, allowing it to co-elute and be distinguished by the mass

spectrometer. This corrects for variations in sample preparation, matrix effects, and instrument response, ensuring the highest level of accuracy and precision in analytical results.

Commercial Availability and Specifications

3-Hydroxy Midostaurin- $^{13}\text{C}_6$ is available from various specialized chemical suppliers that provide reference standards for research purposes. The following tables summarize the typical product specifications compiled from commercial suppliers.

Table 1: General Product Information

Parameter	Description
Product Name	3-Hydroxy Midostaurin- $^{13}\text{C}_6$
Synonyms	CGP52421- $^{13}\text{C}_6$, Midostaurin Metabolite- $^{13}\text{C}_6$
Intended Use	For research and analytical applications only. Not for human or animal consumption.

Table 2: Chemical and Physical Properties

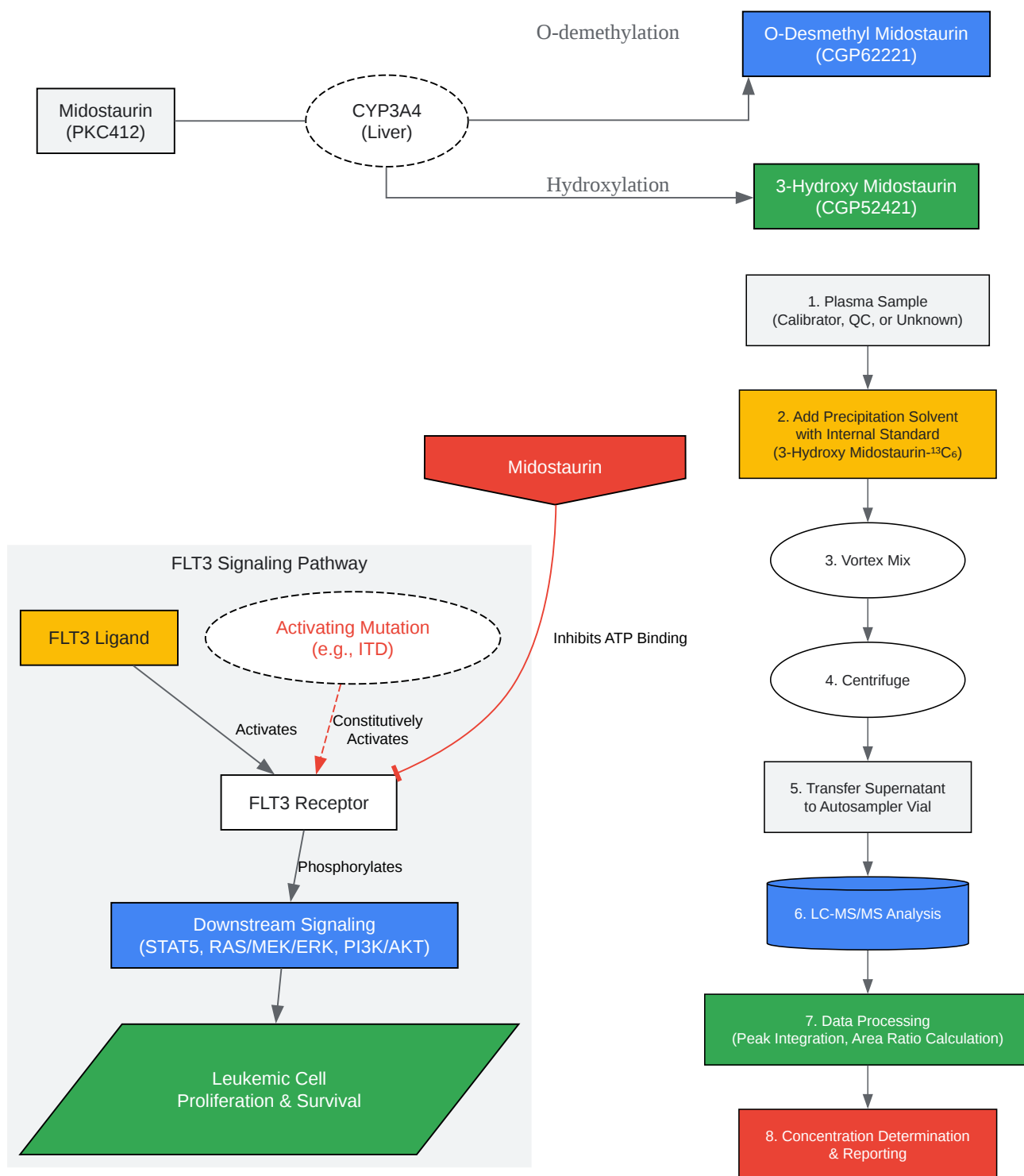
Property	Specification	Source
Molecular Formula	$\text{C}_{29}^{13}\text{C}_6\text{H}_{30}\text{N}_4\text{O}_5$	[7]
Molecular Weight	~592.6 g/mol	[7]
Isotopic Enrichment	Typically $\geq 99\%$ for ^{13}C	Supplier Dependent
Chemical Purity	Typically $>95\text{-}98\%$	Supplier Dependent
Appearance	Solid (e.g., Off-White to Yellow)	Supplier Dependent
Long-term Storage	Store at -20°C in a well-closed container	[8]
Handling Condition	Handle at room temperature ($25\text{-}30^\circ\text{C}$)	[8]

Note: Specific details such as lot number, exact purity, and isotopic enrichment are provided in the Certificate of Analysis (CoA) from the supplier.

Biochemical Context and Mechanism of Action

Metabolism of Midostaurin

Midostaurin is extensively metabolized in the liver, primarily by the CYP3A4 enzyme.^{[6][9]} This process leads to the formation of two major pharmacologically active metabolites that contribute to the overall therapeutic effect. The diagram below illustrates this primary metabolic pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is the mechanism of Midostaurin? [synapse.patsnap.com]
- 2. ashpublications.org [ashpublications.org]
- 3. nbino.com [nbino.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. Midostaurin, a Novel Protein Kinase Inhibitor for the Treatment of Acute Myelogenous Leukemia: Insights from Human Absorption, Metabolism, and Excretion Studies of a BDDCS II Drug - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Investigation into CYP3A4-mediated drug–drug interactions on midostaurin in healthy volunteers - PMC [pmc.ncbi.nlm.nih.gov]
- 7. clearsynth.com [clearsynth.com]
- 8. cleanchemlab.com [cleanchemlab.com]
- 9. Midostaurin - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercially available 3-Hydroxy Midostaurin-13C6 standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13838545#commercially-available-3-hydroxy-midostaurin-13c6-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com